

Technical Support Center: GSK-7975A and Orai Isoforms

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Compound of Interest

Compound Name: GSK-7975A

Cat. No.: B15615724

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive information, troubleshooting guides, and frequently asked questions regarding the use of **GSK-7975A** to study its effects on different Orai isoforms.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action of **GSK-7975A** on Orai channels?

A1: **GSK-7975A** acts as a selective blocker of Calcium Release-Activated Calcium (CRAC) channels, of which Orai proteins are the pore-forming subunits.^[1] It functions as an allosteric pore blocker, meaning it binds to a site on the Orai channel that is distinct from the ion conduction pathway but influences the channel's conformation to inhibit calcium entry.^{[2][3]} Importantly, **GSK-7975A** does not interfere with the upstream signaling events, such as the oligomerization of the endoplasmic reticulum calcium sensor STIM1 or the coupling of STIM1 to Orai1.^[1]

Q2: Is **GSK-7975A** selective for a specific Orai isoform?

A2: The selectivity of **GSK-7975A** for different Orai isoforms is a subject of ongoing research with some conflicting findings. Some studies have shown that **GSK-7975A** inhibits Orai1 and Orai3 currents with similar potency.^{[1][4]} However, other research conducted in ORAI1/2/3 triple-null cells suggests that **GSK-7975A** largely inhibits Orai1 and Orai2, while having a lower inhibitory effect on Orai3.^[3]

Q3: What are the reported IC50 values for **GSK-7975A** on different Orai isoforms?

A3: In studies using HEK293 cells, the IC50 values for **GSK-7975A** on STIM1-mediated Orai1 and Orai3 currents were estimated to be approximately 4.1 μ M and 3.8 μ M, respectively.[1][4]

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Inconsistent IC50 values for the same Orai isoform.	<ul style="list-style-type: none">- Cell line variability (endogenous Orai expression).- Differences in STIM1 co-expression levels.- Experimental conditions (e.g., temperature, buffer composition).- Purity and stability of GSK-7975A.	<ul style="list-style-type: none">- Use Orai isoform-specific knockout or triple-knockout cell lines for cleaner results.[5][6]- Ensure consistent STIM1 expression levels across experiments.- Standardize all experimental parameters.- Verify the quality of the GSK-7975A compound and prepare fresh solutions.
No inhibitory effect of GSK-7975A observed.	<ul style="list-style-type: none">- Incorrect compound concentration.- Ineffective store depletion to activate Orai channels.- GSK-7975A applied intracellularly.	<ul style="list-style-type: none">- Perform a dose-response curve to determine the optimal concentration.- Confirm store depletion using a positive control like thapsigargin.- GSK-7975A is reported to act from the extracellular side; ensure it is present in the bath solution. <p>[2]</p>
Unexpected potentiation of current with other inhibitors but not GSK-7975A.	<ul style="list-style-type: none">- The other inhibitor may have a different mechanism or isoform selectivity (e.g., Synta66 potentiating Orai2).[5][6]	<ul style="list-style-type: none">- Carefully review the literature for the known effects of all compounds used in your experiments on all Orai isoforms.

Summary of GSK-7975A's Effectiveness on Orai Isoforms

The following table summarizes the reported half-maximal inhibitory concentration (IC50) values of **GSK-7975A** for different Orai isoforms.

Orai Isoform	Reported IC50 (μM)	Cell System	Notes
Orai1	~4.1	HEK293 cells	STIM1-mediated currents. [1] [4]
Orai2	-	-	One study suggests significant inhibition, but quantitative IC50 data is not consistently reported. [3]
Orai3	~3.8	HEK293 cells	STIM1-mediated currents. [1] [4] Another study reports only partial inhibition in ORAI-TKO cells. [5] [6]

Experimental Protocols

Whole-Cell Patch-Clamp Electrophysiology

This protocol is adapted for measuring STIM1-mediated Orai currents in HEK293 cells expressing the desired Orai isoform.

1. Cell Preparation:

- Co-transfect HEK293 cells (preferably ORAI-TKO cells) with plasmids encoding human STIM1 and the human Orai isoform of interest (Orai1, Orai2, or Orai3).
- Plate cells on glass coverslips 24-48 hours before the experiment.

2. Solutions:

- External Solution (in mM): 120 NaCl, 10 TEA-Cl, 2.8 KCl, 2 MgCl₂, 10 CaCl₂, 5 glucose, 10 HEPES (pH 7.4 with NaOH).

- Internal (Pipette) Solution (in mM): 120 Cs-glutamate, 8 MgCl₂, 10 BAPTA, 10 HEPES (pH 7.2 with CsOH). This solution passively depletes ER Ca²⁺ stores to activate Orai channels.

3. Recording Procedure:

- Obtain a whole-cell patch-clamp configuration.
- Hold the cell at a potential of 0 mV.
- Apply voltage ramps from -100 mV to +100 mV over 1 second, every 5 seconds, to elicit currents.
- Once a stable inwardly rectifying CRAC current (ICRAC) develops (typically within 5-10 minutes), apply **GSK-7975A** to the external solution at the desired concentrations.
- Record the current inhibition until a steady-state is reached. The onset of inhibition by **GSK-7975A** can be slow.[\[1\]](#)

Calcium Imaging

This protocol outlines the measurement of store-operated calcium entry (SOCE) using a fluorescent calcium indicator.

1. Cell Preparation and Dye Loading:

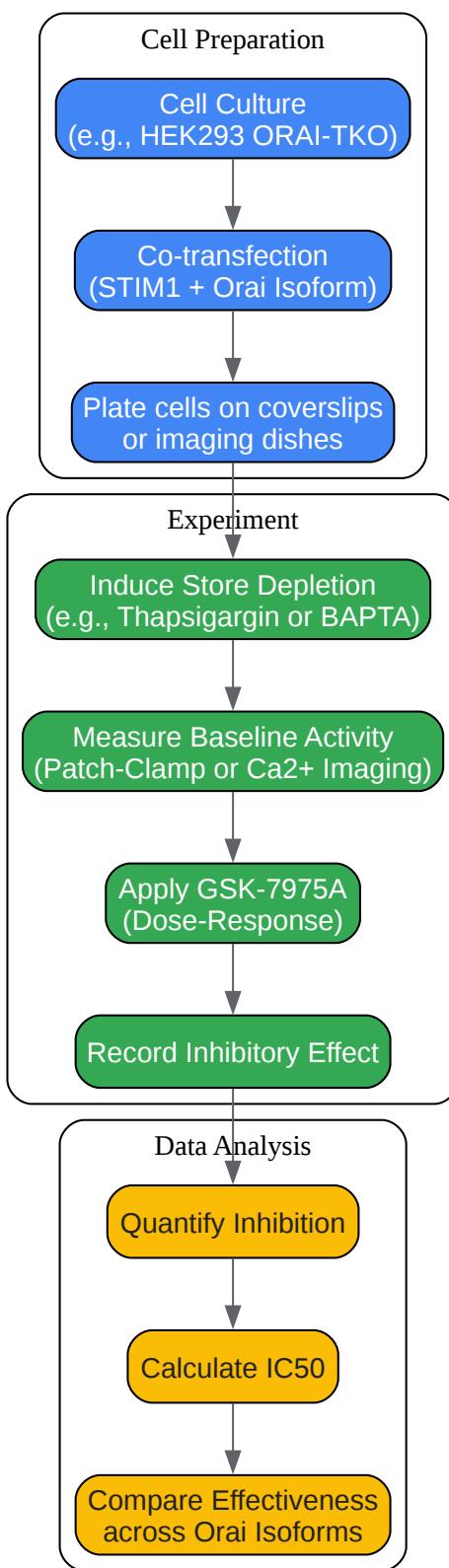
- Plate cells expressing the Orai isoform of interest on glass-bottom dishes.
- Load cells with a calcium-sensitive dye (e.g., Fura-2 AM or Fluo-4 AM) in a calcium-free buffer for 30-60 minutes at room temperature.

2. Measurement of SOCE:

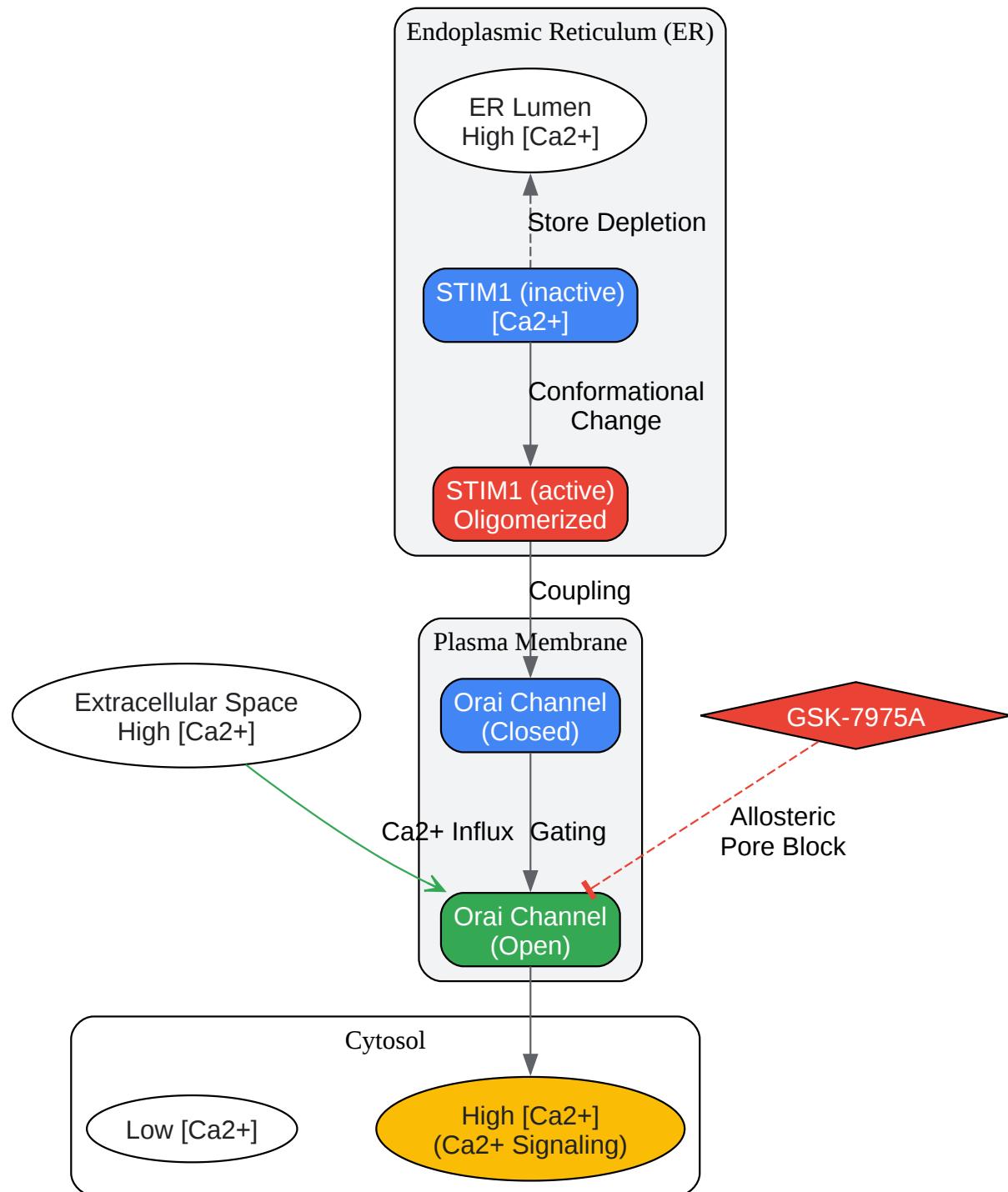
- Mount the dish on an inverted fluorescence microscope.
- Perfuse the cells with a calcium-free solution containing a store-depleting agent (e.g., 1 μM thapsigargin) to activate STIM1 and Orai channels.

- After store depletion, reintroduce a calcium-containing solution to initiate SOCE, which will be observed as an increase in fluorescence.
- To test the effect of **GSK-7975A**, pre-incubate the cells with the inhibitor before re-adding the calcium-containing solution, or apply it during the SOCE measurement phase.
- Monitor and record the fluorescence intensity over time to quantify changes in intracellular calcium.

Visualizations

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Caption: Experimental workflow for assessing **GSK-7975A**'s effect on Orai isoforms.



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Caption: Store-Operated Calcium Entry (SOCE) pathway and **GSK-7975A**'s mechanism.

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